

Proper Disposal of Di(pyridin-3-yl)methanone: A Safety and Operations Guide

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Compound of Interest

Compound Name: Di(pyridin-3-yl)methanone

Cat. No.: B189070

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This guide provides essential safety and logistical information for the proper disposal of **Di(pyridin-3-yl)methanone**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

Hazard Assessment and Safety Information

Di(pyridin-3-yl)methanone is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

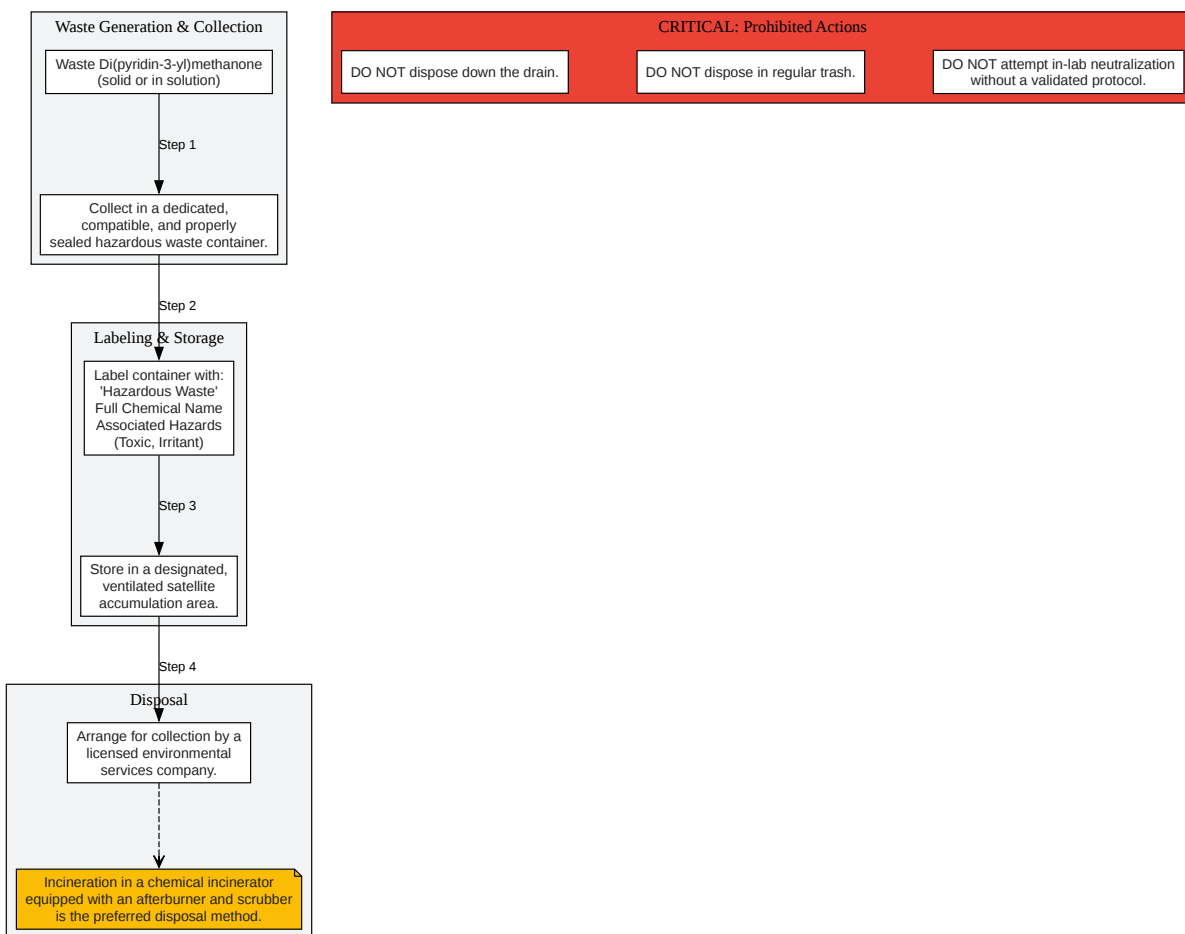
Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed.[1] [2]
Skin irritation	Category 2	H315: Causes skin irritation.[1] [2]
Eye irritation	Category 2A	H319: Causes serious eye irritation.[1][2]
Specific target organ toxicity - single exposure	Category 3	H335: May cause respiratory irritation.[1][2]

Precautionary Statements: P261, P264, P270, P271, P280, P301 + P312 + P330, P302 + P352, P304 + P340 + P312, P305 + P351 + P338, P332 + P313, P337 + P313, P362, P403 + P233, P405, P501.[1][2]

A critical precautionary statement for disposal is P501: Dispose of contents/container in accordance with local, regional, national, and international regulations.[1][3] This underscores the necessity of treating **Di(pyridin-3-yl)methanone** as regulated hazardous waste.

Disposal Workflow

The proper disposal of **Di(pyridin-3-yl)methanone** requires a systematic approach to ensure safety and compliance. The following workflow outlines the decision-making process from waste generation to final disposal.



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References

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